

Safe Disposal of *tert*-Butyl (4-aminophenyl)carbamate: A Comprehensive Guide

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Compound of Interest

Compound Name: *tert*-Butyl (4-aminophenyl)carbamate

Cat. No.: B153021

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information, including a detailed operational and disposal plan for ***tert*-Butyl (4-aminophenyl)carbamate**.

Immediate Safety and Handling Precautions

Before handling ***tert*-Butyl (4-aminophenyl)carbamate**, it is crucial to be aware of its potential hazards. This compound is classified as harmful if swallowed and may cause an allergic skin reaction.^{[1][2][3][4]} Therefore, adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling ***tert*-Butyl (4-aminophenyl)carbamate**. This includes:

- **Eye Protection:** Safety goggles with side-shields.
- **Hand Protection:** Protective gloves (e.g., nitrile rubber).
- **Body Protection:** Impervious clothing, such as a lab coat.
- **Respiratory Protection:** A suitable respirator should be used if dust or aerosols are generated.^[2]

Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or fumes.[2][5] Avoid contact with skin and eyes, and do not eat, drink, or smoke in the handling area.[1][2]

Spill Management

In the event of a spill, evacuate personnel to a safe area.[6] Use personal protective equipment and avoid breathing dust or vapors.[6] For containment and cleanup:

- Small Spills: Sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[5][6]
- Large Spills: Contain the spill and then collect the material.
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then wash with soap and water.

Disposal Procedures

The disposal of **tert-Butyl (4-aminophenyl)carbamate** must be carried out in compliance with all local, state, and federal regulations. It is imperative to contact a licensed professional waste disposal service to ensure proper disposal.[6][7]

Step-by-Step Disposal Guidance:

- Waste Identification: Clearly label the waste container with the chemical name: "**tert-Butyl (4-aminophenyl)carbamate**".
- Containerization: Collect surplus and non-recyclable solutions in a suitable, sealed container. [6] Ensure the container is compatible with the chemical.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[5]
- Professional Disposal: Arrange for a licensed hazardous waste disposal company to collect and dispose of the chemical waste. Inform them of the chemical's properties and hazards.

- Incineration: A potential method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.^[6] This should only be performed by a licensed facility.
- Contaminated Packaging: Dispose of contaminated packaging as unused product, following the same procedures.^{[6][7]}

Environmental Precautions: Do not allow the product to enter drains or watercourses.^{[2][6]}

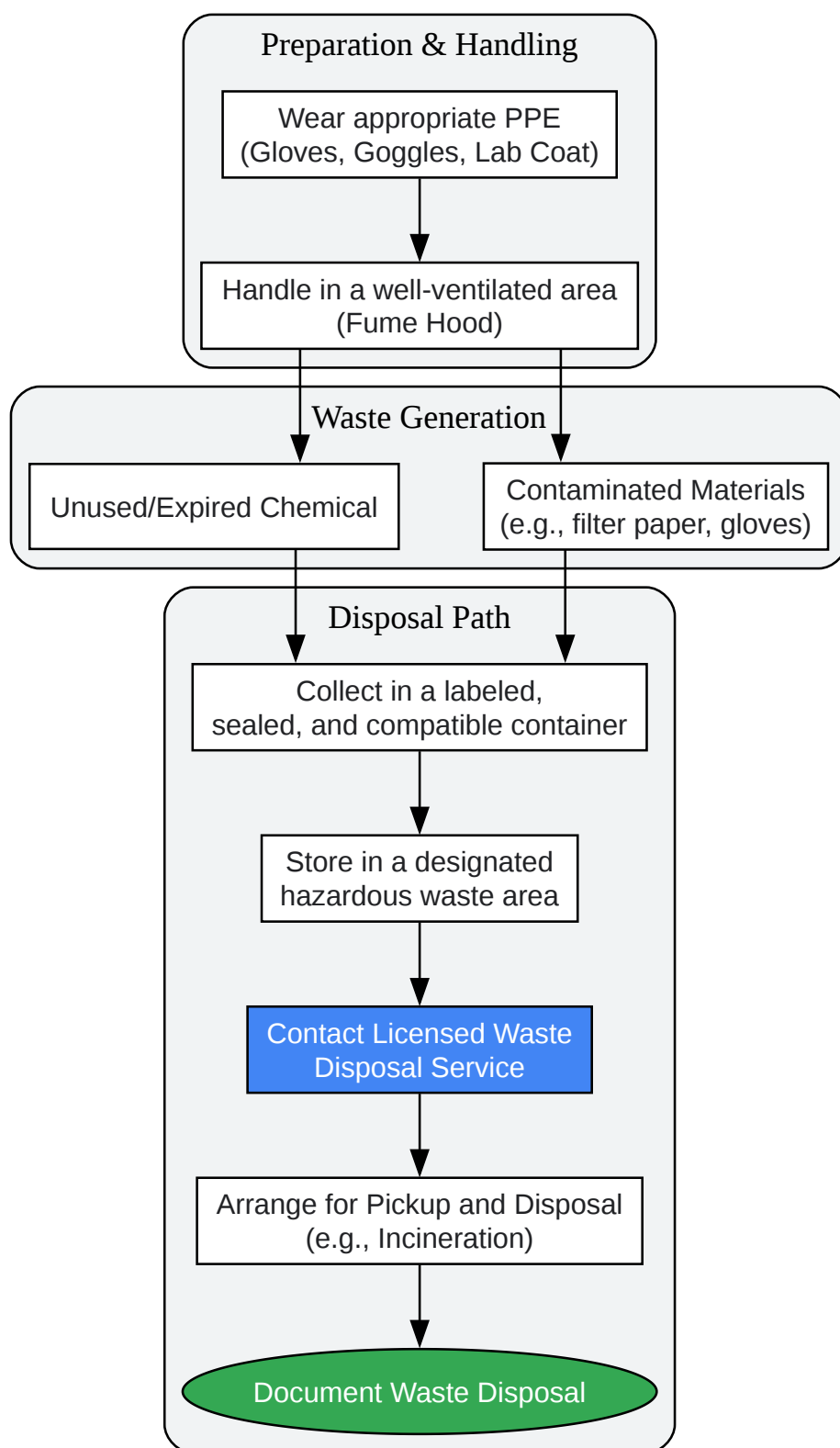
Chemical and Physical Properties

A summary of the key quantitative data for **tert-Butyl (4-aminophenyl)carbamate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂
Molecular Weight	208.26 g/mol
CAS Number	71026-66-9
Appearance	Solid
GHS Hazard Statements	H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction)

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **tert-Butyl (4-aminophenyl)carbamate**.



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Disposal workflow for **tert-Butyl (4-aminophenyl)carbamate**.

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